

barium dichromate safety data sheet MSDS

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Compound Focus: Barium dichromate

CAS No.: 10031-16-0

Cat. No.: S1534786

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Chemical Identity & Properties

The table below outlines the fundamental identifying information and physical/chemical properties of **barium dichromate**.

Property	Description
CAS Number	13477-01-5 [1] [2]
EC Number	236-761-2 [1] [2]
Molecular Formula	BaCr ₂ O ₇ [1] [2]
Molecular Weight	353.32 g/mol [1] [2]
Common Name	Barium dichromate; Barium bichromate; Dichromic acid, barium salt [1] [2]
Appearance	Brownish-red needles or crystalline masses [2]
Solubility	Soluble in acids; decomposed by water [2]

Hazard Identification and Occupational Exposure Limits

Barium dichromate presents dual toxicity concerns due to its barium and hexavalent chromium (Cr(VI)) content. The following table summarizes the key hazards and occupational exposure limits.

Hazard Category	Details
Primary Hazards	<ul style="list-style-type: none">• Carcinogenicity: Cr(VI) is a confirmed human carcinogen [3].• Organ Toxicity: May cause damage to organs through prolonged or repeated exposure (e.g., kidneys, respiratory system) [4] [3].• Oxidizer: May intensify fire [3].• Irritant: Causes irritation to the respiratory tract, skin, and eyes [3].
OSHA PEL (as Ba)	0.5 mg/m ³ (8-hour TWA) for soluble barium compounds [5]
NIOSH REL (as Ba)	0.5 mg/m ³ (TWA) for soluble barium compounds [5]
NIOSH IDLH (as Ba)	1100 mg Ba/m ³ [5]
TLV for Cr(VI)	0.0002 mg/m ³ (TWA, inhalable fraction) as a confirmed human carcinogen [3]

Risk Management and Safe Handling Protocols

Engineering Controls and Personal Protective Equipment (PPE)

- **Ventilation:** Use local exhaust ventilation to control dust and prevent dispersion into the workplace air [3].
- **Respiratory Protection:** Use a particulate filter respirator adapted to the airborne concentration of the substance, especially if engineering controls are insufficient [3].
- **Skin and Body Protection:** Wear **protective gloves** and **protective clothing** to avoid skin contact. The "skin notation" in occupational guidelines indicates a potential for dermal absorption [5] [3].
- **Eye Protection:** Wear safety goggles or glasses to prevent eye contact [3].

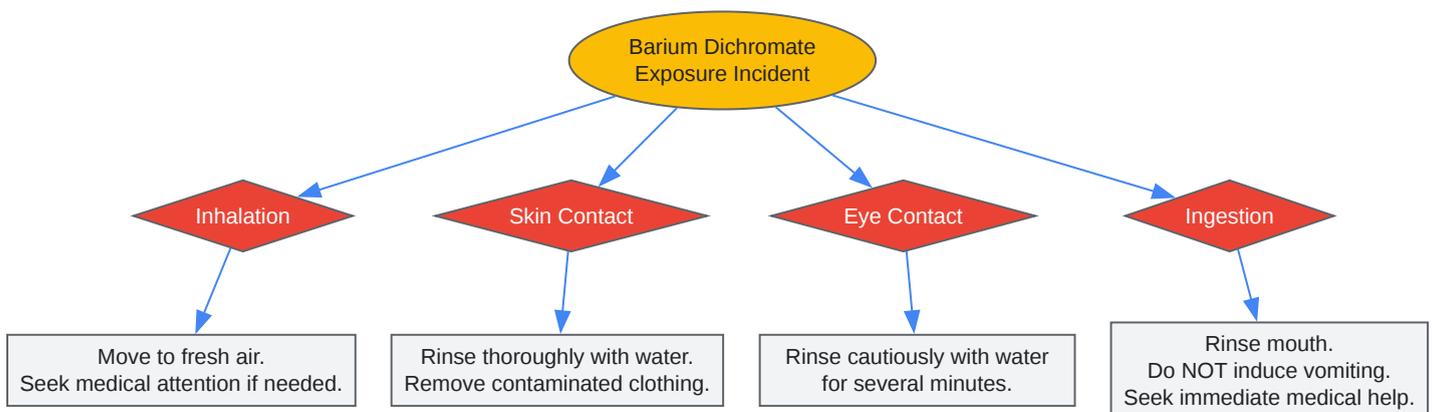
Storage and Handling

- **Storage Conditions:** Keep separated from **strong reducing agents**, as well as food and feedstuffs [3].

- **Handling Precautions:** Do not eat, drink, or smoke in areas where the chemical is handled. To prevent dust inhalation, avoid processes that generate dust and consider moistening the material if appropriate during cleanup [3].

Experimental and First Aid Protocols

The following diagram illustrates the primary emergency response workflow for **barium dichromate** exposure.



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Emergency Response Workflow

Detailed First Aid Measures

- **Inhalation:** Remove the affected person to fresh air and ensure they rest. Seek medical attention if irritation or coughing persists [3].
- **Skin Contact:** Immediately rinse the affected skin with plenty of water, then wash with soap and water. Remove contaminated clothing and launder before reuse [3].
- **Eye Contact:** Rinse the eye(s) gently with copious amounts of water for several minutes, holding the eyelids open. If contact lenses are present and easily removable, take them out. Seek medical attention if irritation continues [3].
- **Ingestion:** **Rinse the mouth immediately. Do not induce vomiting.** Due to the toxicity of both barium and chromium, seek immediate medical attention and provide the chemical Safety Data Sheet

if possible [3].

Spill and Disposal Procedures

- **Spill Management:** Personal protection is paramount. Avoid generating dust. Sweep spilled substance into covered containers. If necessary to prevent dusting, moisten the spill first. Dispose of the collected material according to all local, regional, and national regulations [3].
- **Waste Disposal:** **Barium dichromate** waste must be managed as **hazardous waste**, primarily due to its Cr(VI) content. Consult with your organization's environmental health and safety department for compliant disposal pathways.

Summary

This guide consolidates the best available public data on **barium dichromate**. For operational safety, I recommend you:

- **Consult Official Sources:** Prioritize obtaining a full SDS from a commercial chemical supplier or official regulatory database.
- **Involve Your EHS Department:** All experimental protocols and risk assessments must be reviewed and approved by your institutional Environmental Health and Safety professionals before work begins.

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References

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